

# Introduction: Unveiling a Strategic Heterocyclic Building Block

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 6-Bromo-7-methyl-1H-indole

Cat. No.: B1292591

[Get Quote](#)

Within the landscape of medicinal chemistry, the indole scaffold remains a cornerstone of drug design, celebrated for its prevalence in natural products and its versatile biological activity.<sup>[1]</sup> Among the vast array of functionalized indoles, **6-Bromo-7-methyl-1H-indole** emerges as a heterocyclic building block of significant strategic value. Its unique substitution pattern—a bromine atom positioned for cross-coupling reactions and a methyl group that modulates electronic properties and sterically influences the adjacent N-H group—makes it a compelling starting point for the synthesis of complex molecular architectures. This guide provides an in-depth analysis of its chemical properties, a validated synthetic route, key reactivity patterns, and a confirmed application in the development of novel therapeutics, offering researchers and drug development professionals a comprehensive resource for leveraging this compound in their programs.

## Core Chemical and Physical Properties

**6-Bromo-7-methyl-1H-indole** is a solid material under standard conditions, possessing the fundamental characteristics of a halogenated aromatic heterocycle. Its identity and key physical properties are summarized below.

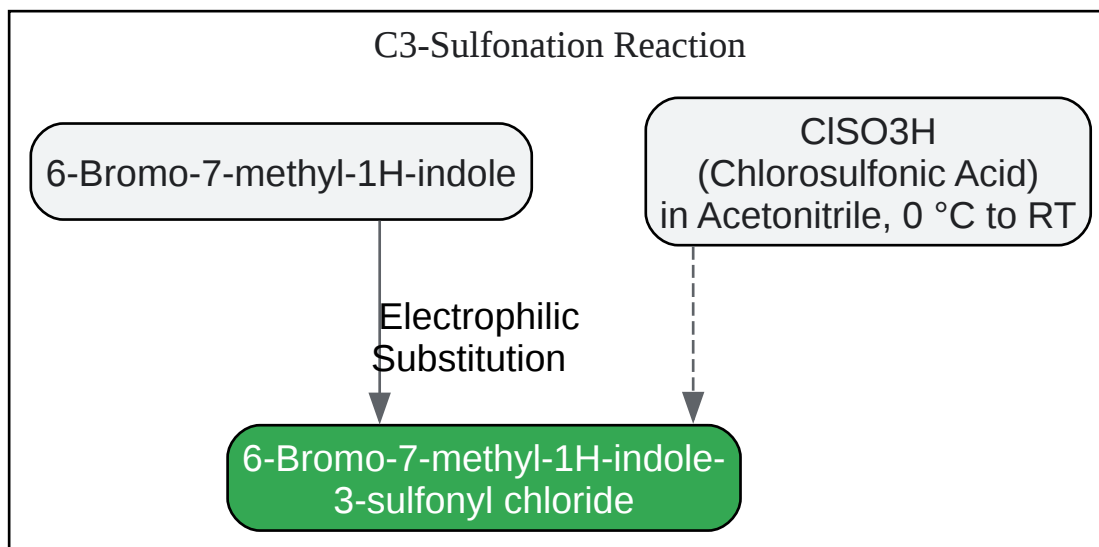
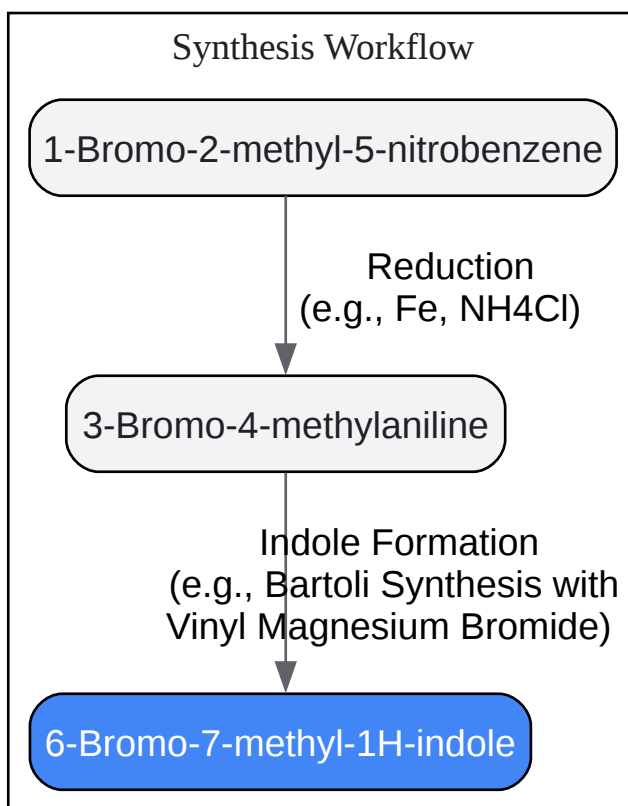
Property	Value	Source(s)
CAS Number	1000343-89-4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrN	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	210.07 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Yellow amorphous solid	<a href="#">[4]</a>
MDL Number	MFCD09027015	<a href="#">[2]</a>

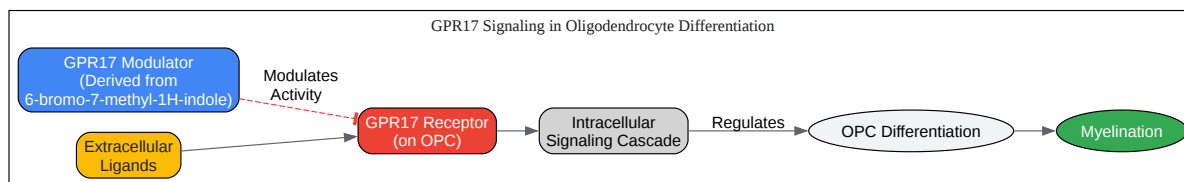
## Synthesis of 6-Bromo-7-methyl-1H-indole

The construction of the **6-bromo-7-methyl-1H-indole** scaffold has been successfully demonstrated via a multi-step synthesis starting from commercially available 1-bromo-5-nitrotoluene.[\[4\]](#) This approach leverages classical transformations to build the indole ring system, providing a reliable route to the target compound.

## Synthetic Workflow

The overall synthetic pathway involves the reduction of the nitro group, followed by cyclization to form the indole core. While the detailed, step-by-step conditions for each intermediate transformation are consolidated from standard indole syntheses, the key precursor and final product have been explicitly described.[\[4\]](#) A plausible and widely used method for such transformations is the Bartoli indole synthesis.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. aablocks.com [aablocks.com]
- 2. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- 3. 1000343-89-4 | 6-Bromo-7-methyl-1H-indole - AiFChem [aifchem.com]
- 4. eldorado.tu-dortmund.de [eldorado.tu-dortmund.de]
- To cite this document: BenchChem. [Introduction: Unveiling a Strategic Heterocyclic Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1292591#6-bromo-7-methyl-1h-indole-cas-number\]](https://www.benchchem.com/product/b1292591#6-bromo-7-methyl-1h-indole-cas-number)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)